

An In-depth Technical Guide to 3-Ethoxyperfluoro(2-methylhexane)

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)-3-ethoxydodecafluorohexane
CAS No.: 297730-93-9
Cat. No.: B1225354

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Ethoxyperfluoro(2-methylhexane), a specialty fluid with significant applications in the pharmaceutical and chemical industries. This document details its chemical structure, physicochemical properties, and key applications, with a focus on its utility in research and development and manufacturing processes. Methodologies for its use as a heat transfer fluid are described, and its safety and environmental profile are also discussed.

Chemical Structure and Identification

3-Ethoxyperfluoro(2-methylhexane) is a hydrofluoroether. Its structure is characterized by a six-carbon backbone that is fully fluorinated, with an ethoxy group at the third carbon and a trifluoromethyl group at the second carbon.

Below is a diagram illustrating the chemical structure of 3-Ethoxyperfluoro(2-methylhexane).

Caption: 2D representation of the 3-Ethoxyperfluoro(2-methylhexane) molecule.

This compound is also known by several synonyms, including HFE-7500 and Novec 7500.[1][2][3] Its unique structure imparts a range of desirable properties, such as high thermal stability, low surface tension, and chemical inertness.[2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	297730-93-9[1][4][5]
Molecular Formula	C9H5F15O[1][4][5]
IUPAC Name	3-ethoxy-1,1,1,2,3,4,4,5,5,6,6,6-dodecafluoro-2-(trifluoromethyl)hexane
SMILES	CCOC(F)(C(F)(F)C(F)(F)C(F)(F)F)C(F)(C(F)(F)F)C(F)(F)F[4]
InChI	InChI=1S/C9H5F15O/c1-2-25-6(15,3(10,7(16,17)18)8(19,20)21)4(11,12)5(13,14)9(22,23)24/h2H2,1H3[2]
InChIKey	HHBBIOLEJRWIGU-UHFFFAOYSA-N[2][4]

Physicochemical Properties

The physicochemical properties of 3-Ethoxyperfluoro(2-methylhexane) make it a versatile fluid for a range of applications. Its wide liquid range, from -100°C to 130°C, allows for its use in processes requiring both cooling and heating.[1]

Table 2: Physicochemical Data

Property	Value
Molecular Weight	414.11 g/mol [1]
Density	1.61 g/cm ³ [1]
Boiling Point	130°C[1]
Melting Point	-100°C[1]
Flash Point	36.1°C[1]
Vapor Pressure	8.466 hPa at 20°C

Applications in Research and Drug Development

While not a pharmacologically active compound, 3-Ethoxyperfluoro(2-methylhexane) serves as a critical process fluid in the pharmaceutical and chemical industries. Its primary application is as a heat transfer fluid in a variety of processes, including:

- **Reactor Cooling:** It is used to cool reactors in both pharmaceutical and chemical processing. [6][7][8] Its excellent thermal stability and non-flammable nature make it a safer alternative to other heat transfer fluids.[6][7]
- **Lyophilization (Freeze-Drying):** In the manufacturing of pharmaceuticals and biologics, precise temperature control is essential. 3-Ethoxyperfluoro(2-methylhexane) is well-suited for pilot-scale and production-scale lyophilizers, particularly those that are steam-sterilized, due to its high boiling point.[9]
- **Volatile Organic Compound (VOC) Capture:** It can be employed in processes to capture and recover volatile organic compounds.[10]
- **Deposition Solvent:** It is also utilized as a solvent in deposition processes.[6][7]

The use of 3-Ethoxyperfluoro(2-methylhexane) is advantageous due to its non-flammability, low toxicity, and favorable environmental profile, including a low global warming potential (GWP) and zero ozone depletion potential.[6][7]

Experimental Protocols: Use as a Heat Transfer Fluid

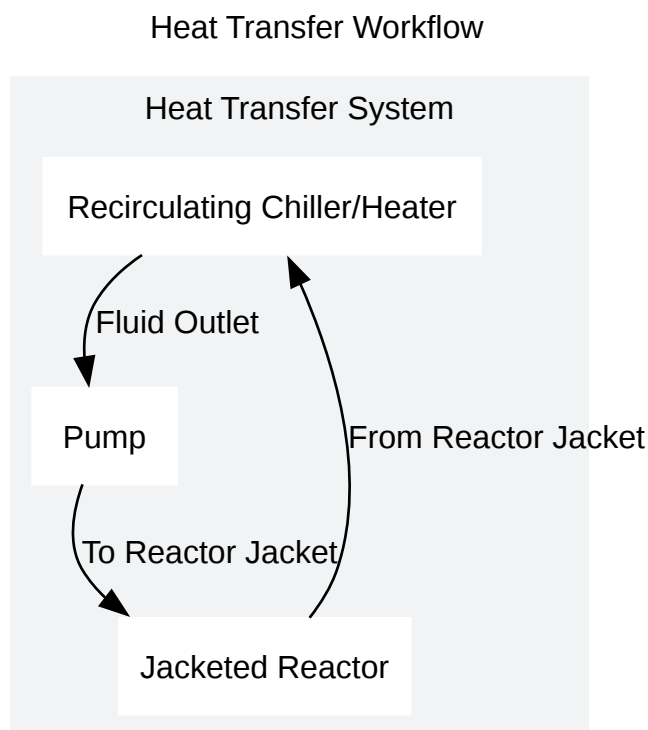
While specific operational parameters will vary based on the equipment and process, the following provides a general methodology for the use of 3-Ethoxyperfluoro(2-methylhexane) as a heat transfer fluid in a laboratory or pilot-plant setting.

Objective: To provide controlled cooling or heating to a chemical reactor.

Materials:

- Jacketed chemical reactor
- Recirculating chiller/heater compatible with 3-Ethoxyperfluoro(2-methylhexane)
- Insulated tubing
- 3-Ethoxyperfluoro(2-methylhexane)

Workflow Diagram:



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Caption: General workflow for using a heat transfer fluid with a jacketed reactor.

Procedure:

- **System Preparation:** Ensure the recirculating chiller/heater and all associated tubing are clean, dry, and free of any residual materials from previous use. The system should be leak-tested prior to filling.
- **Filling the System:** Carefully fill the reservoir of the recirculating chiller/heater with 3-Ethoxyperfluoro(2-methylhexane). Avoid overfilling.
- **Circulation:** Start the pump of the recirculator to begin circulating the fluid through the jacket of the reactor. Check for any leaks and ensure a steady flow.
- **Temperature Control:** Set the desired temperature on the recirculating chiller/heater. The system will now either heat or cool the circulating 3-Ethoxyperfluoro(2-methylhexane) to maintain the set temperature in the reactor.
- **Monitoring:** Monitor the temperature of both the heat transfer fluid and the contents of the reactor throughout the process.
- **Shutdown and Recovery:** Once the process is complete, the heat transfer fluid can be cooled to a safe temperature and drained from the system for reuse.

Safety and Environmental Profile

3-Ethoxyperfluoro(2-methylhexane) is characterized by low toxicity.^{[6][7]} It is minimally irritating to the skin and eyes. From an environmental standpoint, it has a low Global Warming Potential (GWP) and does not contribute to ozone depletion.^{[6][7]} It is also exempt from the U.S. EPA's definition of a volatile organic compound (VOC).^{[6][7]}

Table 3: Safety and Environmental Data

Parameter	Information
Hazard Class	Irritant[1]
GHS Classification	May cause long-lasting harmful effects to aquatic life[10]
Global Warming Potential (GWP)	Low[6][7]
Ozone Depletion Potential	Zero[6][7]

It is important to note that as of a 2022 announcement, the production of the Novec line of products, including 3-Ethoxyperfluoro(2-methylhexane), is planned to be phased out by the end of 2025 due to regulatory trends and stakeholder expectations regarding per- and polyfluoroalkyl substances (PFAS).[6]

Conclusion

3-Ethoxyperfluoro(2-methylhexane) is a highly useful and versatile fluid for a range of applications in the pharmaceutical and chemical industries, primarily as a heat transfer medium. Its unique combination of thermal stability, chemical inertness, and favorable safety and environmental properties has made it a valuable tool for researchers, scientists, and drug development professionals. While its future availability may be limited, its properties and applications serve as a benchmark for the development of next-generation process fluids.

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